

An In-depth Technical Guide to the Physicochemical Properties of 4,4'-Dinitrostilbene

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Compound of Interest

Compound Name: 4,4'-Dinitrostilbene

Cat. No.: B1588124

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Foreword

4,4'-Dinitrostilbene and its derivatives represent a cornerstone in the synthesis of various industrial chemicals, most notably dyes and optical brighteners. Understanding the fundamental physicochemical properties of this stilbenoid is paramount for professionals in chemical research, materials science, and drug development. This guide provides a comprehensive overview of **4,4'-Dinitrostilbene**, moving beyond a simple recitation of data to explain the causality behind its characteristics and the experimental methodologies used to determine them. Our focus is on delivering field-proven insights and self-validating protocols to ensure scientific integrity and practical applicability for researchers and scientists.

Molecular Identity and Structural Elucidation

4,4'-Dinitrostilbene ($C_{14}H_{10}N_2O_4$) is an organic compound characterized by two nitro-functionalized phenyl groups joined by an ethene bridge.^{[1][2][3]} This core structure belongs to the stilbenoid family.^{[2][4]} The molecule exists as two geometric isomers, the trans (E) and cis (Z) forms, with the trans isomer being the more stable and commonly referenced configuration.

A closely related and industrially significant compound is **4,4'-Dinitrostilbene-2,2'-disulfonic acid** ($C_{14}H_{10}N_2O_{10}S_2$) and its corresponding salts.^{[5][6][7]} Much of the available literature and large-scale production revolves around this sulfonated derivative, which serves as a key intermediate for a wide array of textile dyes and fluorescent whitening agents.^{[5][6][8][9]}

Key Identifiers:

- IUPAC Name (trans isomer): 1-nitro-4-[(E)-2-(4-nitrophenyl)ethenyl]benzene[4]
- Molecular Formula: $C_{14}H_{10}N_2O_4$ [1][2][3]
- Molecular Weight: 270.24 g/mol [1][2][3][4]
- Common Synonyms: p,p'-Dinitrostilbene, 1,1'-(1,2-Ethenediyl)bis(4-nitrobenzene), trans-1,2-Bis(4-nitrophenyl)ethene[1][2]
- CAS Number (Isomer unspecified): 2501-02-2[1][2]
- CAS Number (trans isomer): 736-31-2[3]

Caption: Molecular structure of (E)-**4,4'-Dinitrostilbene**.

Core Physicochemical Properties

The physical state of **4,4'-Dinitrostilbene** is typically a yellow to amber crystalline powder.[1][2]

The properties can vary significantly between the parent compound and its sulfonated derivatives, which have much higher water solubility due to the presence of sulfonic acid groups.

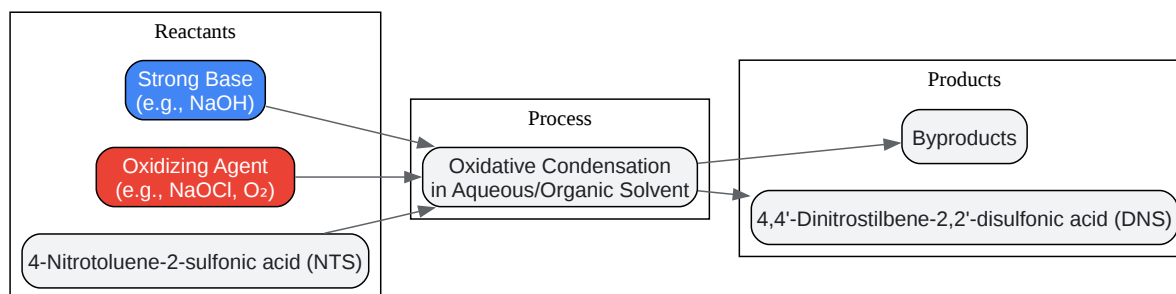
Property	4,4'-Dinitrostilbene	4,4'-Dinitrostilbene-2,2'-disulfonic acid	Source(s)
Molecular Formula	C ₁₄ H ₁₀ N ₂ O ₄	C ₁₄ H ₁₀ N ₂ O ₁₀ S ₂	[1][6]
Molecular Weight	270.24 g/mol	430.37 g/mol	[1][6]
Melting Point	295 °C	266 °C	[1][2][6][10][11]
Boiling Point	394.6 ± 11.0 °C (Predicted)	677.17 °C (Predicted)	[1][2][10]
Density	1.376 ± 0.06 g/cm ³ (Predicted)	1.6705 g/cm ³ (Rough Estimate)	[1][2][6][11]
Water Solubility	Insoluble (Implied)	105.4 g/L at 37°C	[6][11]
Organic Solvent Solubility	Sparingly soluble	2.629 g/L at 20°C	[6][11]
Appearance	Yellow to Amber powder/crystal	Yellow Solid	[1][2][10]

Synthesis and Chemical Reactivity

Synthesis Overview

While various methods exist, the industrial synthesis of the key derivative, **4,4'-dinitrostilbene-2,2'-disulfonic acid** (DNS), provides a valuable case study. The process is an oxidative condensation of two molecules of 4-nitrotoluene-2-sulfonic acid (NTS).[12] This reaction is typically performed under aqueous alkaline conditions using an oxidizing agent like sodium hypochlorite or air (oxygen) in the presence of a catalyst.[5][12]

The choice of solvent and base is critical. The reaction can be carried out in a mixture of water and an organic solvent (such as alcohols, ethers, or esters) in the presence of a strong base to facilitate the oxidation.[13] The use of organic solvents can mitigate some of the challenges associated with purely aqueous processes, such as the poor solubility of intermediates.[12][14]



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Caption: General workflow for the synthesis of DNS.

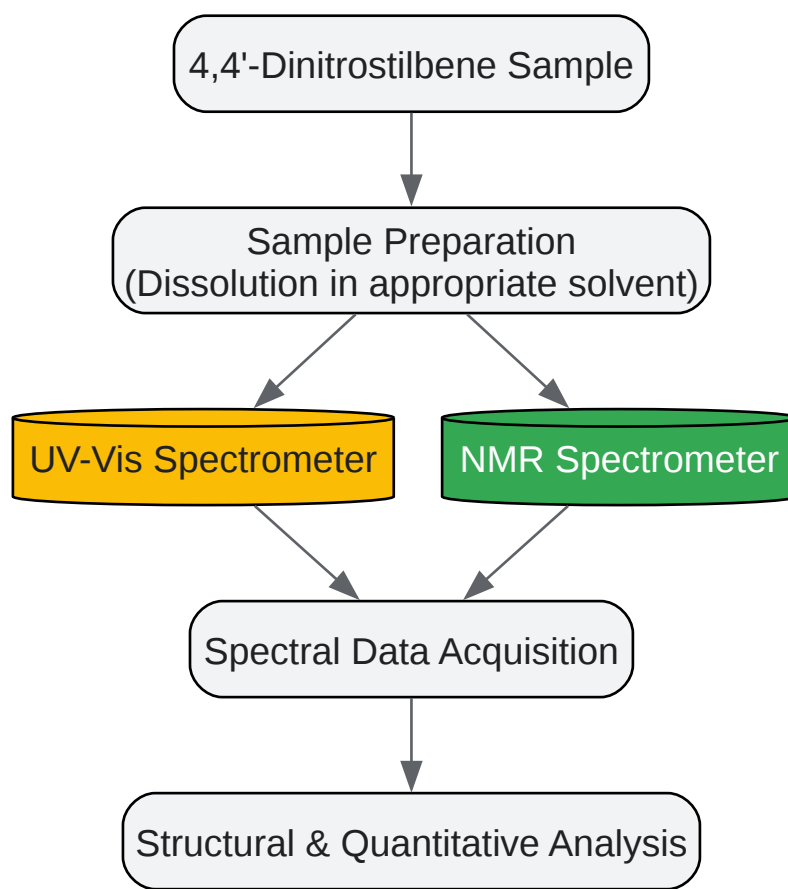
Key Reactions and Applications

4,4'-Dinitrostilbene and its sulfonated derivatives are primarily valued as chemical intermediates.^{[6][7]}

- **Reduction:** The nitro groups can be readily reduced to form amines. The reduction of DNS yields 4,4'-diamino-2,2'-stilbenedisulfonic acid, a foundational component in the manufacturing of fluorescent whitening agents, also known as optical brighteners.^{[5][8]}
- **Dye Synthesis:** DNS reacts with aniline derivatives to form a variety of commercially important azo dyes, such as Direct Red 76 and Direct Brown 78.^[5]

Analytical Characterization: Spectroscopic Protocols

The extended conjugated system of double bonds in **4,4'-Dinitrostilbene** makes it highly suitable for analysis by UV-Vis and NMR spectroscopy.



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Caption: Generalized workflow for spectroscopic analysis.

UV-Visible (UV-Vis) Spectroscopy

Principle: UV-Vis spectroscopy measures the absorption of ultraviolet and visible light by a molecule. For compounds like **4,4'-Dinitrostilbene**, the π -electrons in the conjugated system are excited to higher energy levels, resulting in characteristic absorption bands. The position and intensity of these bands are directly related to the extent of the conjugated system.^[15] Nitrostilbene derivatives typically exhibit a strong absorption band around 350 nm.^[16]

Experimental Protocol:

- **Solvent Selection:** Choose a UV-grade solvent that dissolves the analyte and is transparent in the wavelength range of interest (typically 200-800 nm).^[17] Ethanol or cyclohexane are common choices for organic compounds. The solvent choice is critical as it must not interfere with the analyte's absorption spectrum.

- **Solution Preparation:** Accurately prepare a dilute solution of the **4,4'-Dinitrostilbene** standard of known concentration. A typical concentration is in the micromolar (μM) range.
- **Instrument Calibration:** Calibrate the spectrophotometer by running a baseline scan with a cuvette containing only the pure solvent. This step subtracts the absorbance of the solvent and cuvette from the final measurement.
- **Sample Measurement:** Fill a quartz cuvette with the sample solution and place it in the spectrophotometer.
- **Spectrum Acquisition:** Scan the sample across the desired wavelength range (e.g., 200-600 nm). The instrument will generate a plot of absorbance versus wavelength.[18][19]
- **Data Analysis:** Identify the wavelength of maximum absorbance (λ_{max}) and record the absorbance value. This data can be used for quantitative analysis via the Beer-Lambert law or for qualitative identification.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: NMR spectroscopy provides detailed information about the molecular structure by probing the magnetic properties of atomic nuclei, primarily ^1H (proton) and ^{13}C . It is an indispensable tool for confirming the identity, purity, and isomeric configuration of organic molecules.[20][21]

Experimental Protocol:

- **Solvent Selection:** Choose a deuterated solvent that fully dissolves the sample. Dimethyl sulfoxide- d_6 (DMSO- d_6) is a common choice for **4,4'-Dinitrostilbene** and its derivatives.[22][23]
- **Sample Preparation:** Dissolve approximately 5-10 mg of the sample in 0.5-0.7 mL of the deuterated solvent in a clean, dry NMR tube.
- **Instrument Setup:** Place the NMR tube in the spectrometer's probe. The instrument is then tuned and shimmed to optimize the magnetic field homogeneity, which is crucial for obtaining high-resolution spectra.

- **Spectrum Acquisition:** Acquire the ^1H NMR spectrum. Standard acquisition parameters are often sufficient, but may be optimized based on sample concentration. Subsequently, a ^{13}C NMR spectrum can be acquired, which typically requires a longer acquisition time due to the lower natural abundance of the ^{13}C isotope.
- **Data Processing and Analysis:** The raw data (Free Induction Decay, or FID) is Fourier transformed to generate the frequency-domain NMR spectrum. The spectrum is then phased and baseline-corrected. Chemical shifts, integration values (for ^1H), and coupling patterns are analyzed to elucidate the complete molecular structure.[\[20\]](#) Spectral databases are available for comparison.[\[22\]](#)[\[23\]](#)[\[24\]](#)

Safety, Handling, and First Aid

4,4'-Dinitrostilbene and its derivatives must be handled with care, following good industrial hygiene and safety practices.[\[10\]](#)[\[25\]](#)

GHS Hazard Identification:

- **Skin Irritation:** May cause skin irritation.[\[4\]](#)[\[7\]](#)
- **Eye Irritation:** Causes serious eye irritation.[\[4\]](#)[\[7\]](#)
- **Sensitization:** May cause an allergic skin reaction.[\[4\]](#)
- **Respiratory Irritation:** May cause respiratory irritation.[\[4\]](#)

Protocol for Safe Handling

- **Ventilation:** Always handle the compound in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of dust or aerosols.[\[10\]](#)[\[25\]](#)[\[26\]](#)
- **Personal Protective Equipment (PPE):**
 - **Eye Protection:** Wear tightly fitting safety goggles or a face shield.[\[10\]](#)[\[27\]](#)[\[28\]](#)
 - **Hand Protection:** Wear chemical-impermeable gloves (e.g., nitrile) inspected prior to use.[\[10\]](#)[\[27\]](#)

- Body Protection: Wear a lab coat or impervious clothing to prevent skin contact.[\[25\]](#)[\[27\]](#)
- Handling Practices: Avoid formation of dust.[\[10\]](#)[\[27\]](#) Use non-sparking tools and prevent electrostatic discharge.[\[10\]](#)[\[27\]](#) Wash hands thoroughly after handling.[\[10\]](#)[\[26\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place away from strong oxidizing agents.[\[26\]](#)[\[27\]](#)[\[28\]](#)

First Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.[\[10\]](#)[\[26\]](#)[\[27\]](#)
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If irritation occurs, seek medical advice.[\[10\]](#)[\[26\]](#)[\[27\]](#)
- Eye Contact: Immediately rinse cautiously with water for several minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[\[10\]](#)[\[26\]](#)[\[27\]](#)
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person and seek immediate medical attention.[\[10\]](#)[\[26\]](#)[\[27\]](#)

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